

# An In-depth Technical Guide to MAP4343: Structure, Chemical Properties, and Biological Activity

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## Compound of Interest

Compound Name: **MAP4343**

Cat. No.: **B1618461**

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## A Comprehensive Overview for Researchers and Drug Development Professionals

Introduction: **MAP4343**, also known as 3 $\beta$ -Methoxypregnenolone, is a synthetic neuroactive steroid derived from pregnenolone.<sup>[1]</sup> It has emerged as a promising therapeutic candidate for depressive disorders due to its novel mechanism of action that differs from conventional antidepressants.<sup>[2][3]</sup> This technical guide provides a detailed examination of the structure, chemical properties, and biological activity of **MAP4343**, with a focus on its mechanism of action, preclinical efficacy, and the experimental methodologies used to characterize it.

## Chemical Structure and Properties

**MAP4343** is the 3 $\beta$ -methyl ether derivative of pregnenolone.<sup>[1]</sup> This structural modification prevents its conversion into hormonally active metabolites, a significant advantage for a neuro-focused therapeutic.<sup>[4]</sup>

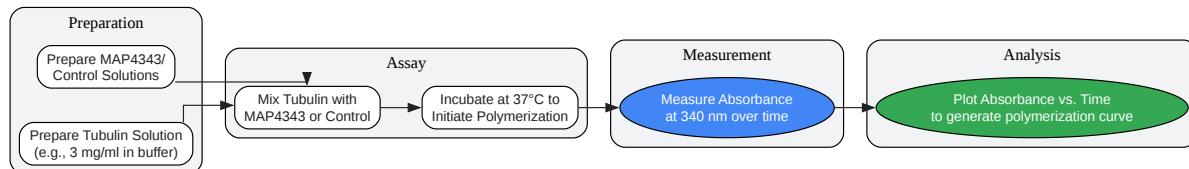
Property	Value	Reference
IUPAC Name	(3S,8S,9S,10R,13S,14S,17S)-3-Methoxy-10,13-dimethyl-1,2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl)ethan-1-one	[1]
Synonyms	3 $\beta$ -Methoxypregnenolone, Pregnenolone 3-methyl ether	[1]
Chemical Formula	C <sub>22</sub> H <sub>34</sub> O <sub>2</sub>	[1]
Molar Mass	330.51 g/mol	[1]
CAS Number	511-26-2	[1]

## Mechanism of Action: A Novel Approach to Neurotherapeutics

The primary mechanism of action of **MAP4343** involves its interaction with the neuronal cytoskeleton, specifically through its binding to Microtubule-Associated Protein 2 (MAP2).[\[1\]](#)[\[2\]](#) [\[3\]](#) This interaction initiates a cascade of events that ultimately leads to the stabilization and enhanced dynamics of microtubules, which are crucial for neuronal structure and function.[\[2\]](#)

## Signaling Pathway

The proposed signaling pathway for **MAP4343** is as follows:



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